

An In-depth Technical Guide to 2-Heptyn-1-ol

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Heptyn-1-ol**, tailored for researchers, scientists, and professionals in drug development. This document presents key quantitative data, outlines experimental protocols, and visualizes a fundamental synthetic pathway.

Core Properties of 2-Heptyn-1-ol

2-Heptyn-1-ol is an organic compound classified as an alkyne alcohol. Its chemical structure consists of a seven-carbon chain with a terminal hydroxyl group (-OH) at position 1 and a carbon-carbon triple bond starting at position 2.

The fundamental molecular properties of **2-Heptyn-1-ol** are summarized in the table below, compiled from authoritative chemical databases.



Property	Value	References
Molecular Formula	C7H12O	[1][2][3][4]
Molecular Weight	112.17 g/mol	[1][5]
IUPAC Name	hept-2-yn-1-ol	[1][2]
CAS Registry Number	1002-36-4	[1][2]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	157-159 °C	[5]
Density	0.884 g/mL	[3]
Refractive Index	1.4540	[3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Heptyn-1-ol** are crucial for its application in research and development. The following sections provide an overview of common experimental procedures.

A prevalent method for the synthesis of **2-Heptyn-1-ol** involves the reaction of a Grignard reagent with an appropriate electrophile. A representative protocol is detailed below:

Materials:

- 1-Pentyne
- Ethylmagnesium bromide (Grignard reagent)
- Paraformaldehyde
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate



- Standard laboratory glassware for anhydrous reactions (e.g., round-bottom flask, dropping funnel, condenser)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

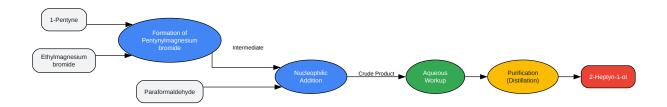
- Preparation of the Grignard Reagent: In a flame-dried, three-necked round-bottom flask under an inert atmosphere, a solution of 1-pentyne in anhydrous diethyl ether is prepared.
- Formation of the Alkynyl Grignard: The solution is cooled in an ice bath, and ethylmagnesium bromide is added dropwise via a dropping funnel. The reaction mixture is then stirred at room temperature for a specified period to ensure the complete formation of the pentynylmagnesium bromide.
- Reaction with Paraformaldehyde: The freshly prepared Grignard reagent is cooled again in an ice bath. Dry paraformaldehyde is added portion-wise to the stirred solution. The reaction is typically exothermic and requires careful temperature control.
- Quenching: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by thin-layer chromatography). The reaction is then carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Final Purification: The crude product is purified by vacuum distillation or column chromatography to yield pure **2-Heptyn-1-ol**.

Characterization: The final product should be characterized by spectroscopic methods such as ¹H NMR, ¹³C NMR, and infrared (IR) spectroscopy to confirm its structure and purity.

Visualized Synthetic Pathway



The following diagram illustrates the logical flow of the Grignard synthesis of **2-Heptyn-1-ol**, from starting materials to the final purified product.



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Caption: Synthetic pathway for **2-Heptyn-1-ol** via Grignard reaction.

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